

In-Depth Technical Guide: BWX 46 (CAS Number 172997-92-1)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BWX 46

Cat. No.: B12815159

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

BWX 46, with the CAS number 172997-92-1, is a potent and highly selective synthetic peptide agonist for the Neuropeptide Y (NPY) Y5 receptor subtype.^{[1][2][3]} As a selective agonist, **BWX 46** serves as a critical tool for investigating the physiological and pathological roles of the NPY Y5 receptor, particularly in the regulation of food intake and energy homeostasis. This document provides a comprehensive technical overview of **BWX 46**, including its biochemical properties, mechanism of action, and detailed experimental protocols for its characterization.

Physicochemical and Biochemical Properties

BWX 46 is a dimeric peptide with the alternative chemical name Bis(31/31') {Cys31,Nva34}NPY(27-36)-NH₂.^{[1][3]} Its structure is derived from the C-terminal fragment of Neuropeptide Y.

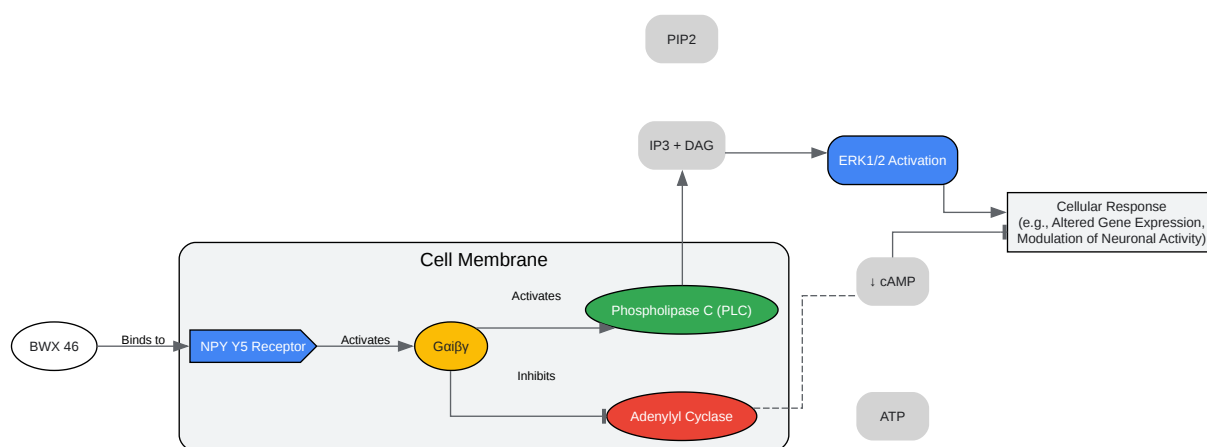
Property	Value	Reference
CAS Number	172997-92-1	[1][2][3]
Molecular Weight	2597.09 g/mol	[3]
Molecular Formula	C116H186N36O28S2	[3]
Sequence	YINLCTRXRY YINLCTRXRY* (Modifications: X = Nva, Tyr-10 = C-terminal amide, X* = Nva, Tyr-10* = C-terminal amide, Disulfide bridge between 5 - 5*)	[3]
Solubility	Soluble to 10 mg/ml in water	[3]
Storage	Desiccate at -20°C	[3]

Mechanism of Action and Signaling Pathway

BWX 46 exerts its biological effects through the selective activation of the NPY Y5 receptor, a G-protein coupled receptor (GPCR). The Y5 receptor is primarily coupled to the inhibitory G-protein, G α i. Upon agonist binding, the G α i subunit dissociates and inhibits the activity of adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels.[1] This inhibition of the cAMP signaling cascade is a key mechanism underlying the effects of Y5 receptor activation.

Furthermore, NPY receptors, including the Y5 subtype, have been shown to activate other signaling pathways, such as the phospholipase C (PLC) pathway, which leads to the generation of inositol trisphosphate (IP3) and diacylglycerol (DAG), and subsequent mobilization of intracellular calcium and activation of protein kinase C (PKC). Activation of the mitogen-activated protein kinase (MAPK) cascade, specifically the extracellular signal-regulated kinase (ERK1/2) pathway, has also been reported downstream of NPY receptor activation.

Below is a diagram illustrating the primary signaling pathway of the NPY Y5 receptor activated by **BWX 46**.



[Click to download full resolution via product page](#)

NPY Y5 Receptor Signaling Pathway

Quantitative Biological Data

BWX 46 exhibits high affinity and selectivity for the NPY Y5 receptor over other NPY receptor subtypes.

Table 1: Receptor Binding Affinity of **BWX 46**

Receptor Subtype	Ki (nM)
Y5	0.85
Y1	42
Y2	3015
Y4	245
Data from Tocris Bioscience. [2]	

Table 2: Functional Activity of **BWX 46**

Assay	Parameter	Value (nM)
Y5 Receptor Activation	IC50	0.85
Data from MedchemExpress.com. [1]		

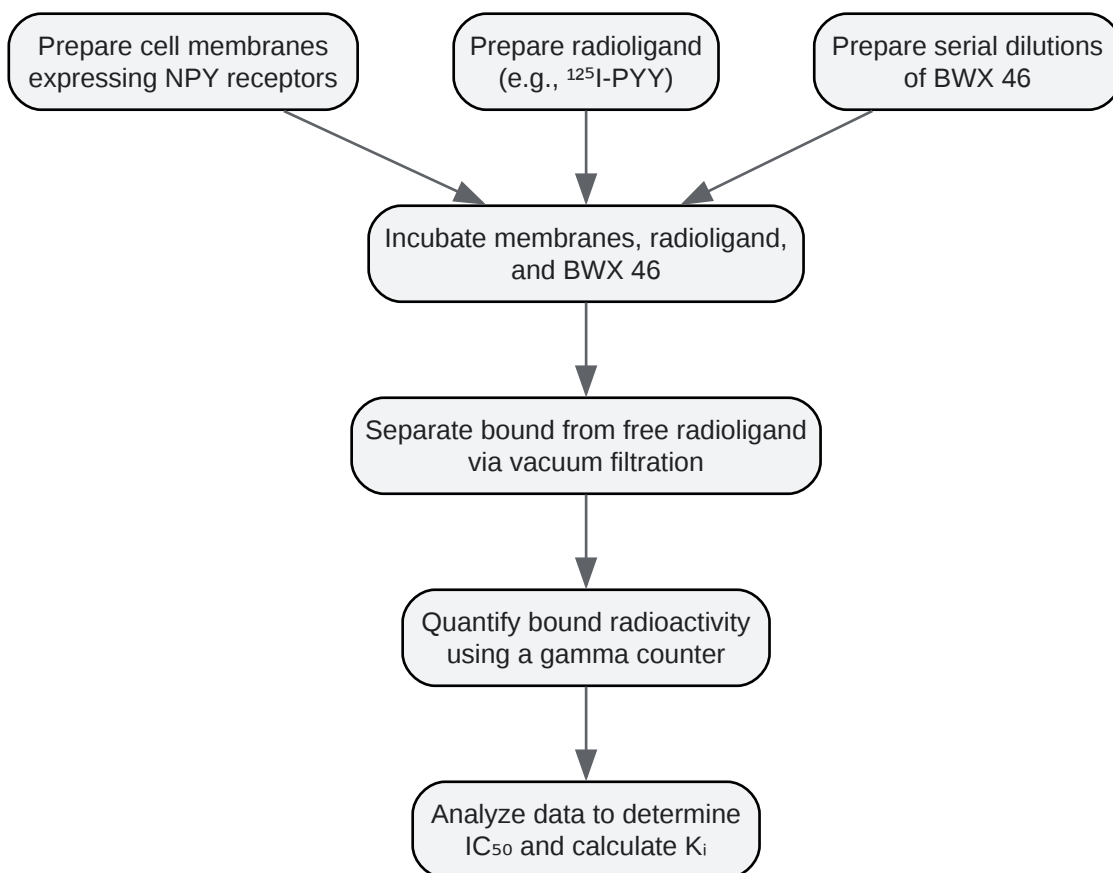
Experimental Protocols

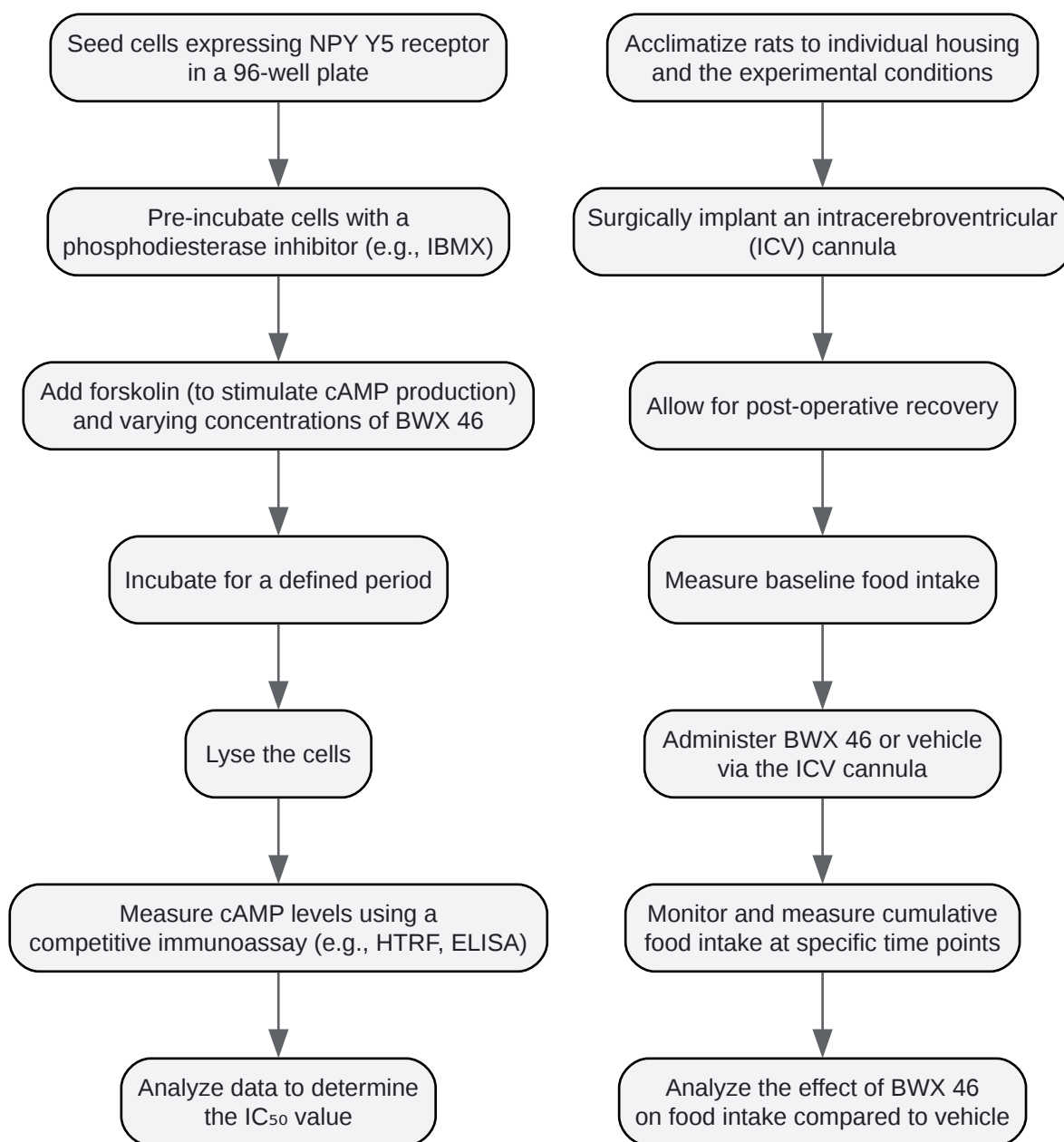
The following are detailed methodologies for key experiments used to characterize the activity of **BWX 46**.

5.1. Radioligand Receptor Binding Assay

This protocol describes a competitive binding assay to determine the affinity (Ki) of **BWX 46** for NPY receptors.

Experimental Workflow:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Novel dimeric DOTA-coupled peptidic Y1-receptor antagonists for targeting of neuropeptide Y receptor-expressing cancers - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. Bis(31/31') ([CYS(31), Trp(32), Nva(34)] NPY-(31-36)): a specific NPY Y-1 receptor antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: BWX 46 (CAS Number 172997-92-1)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12815159#bwx-46-cas-number-172997-92-1>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com